

Navigating the Safe Disposal of 1-Iodo-2-methylbutane: A Procedural Guide

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Compound of Interest

Compound Name: 1-Iodo-2-methylbutane

Cat. No.: B3029301

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. **1-Iodo-2-methylbutane**, a flammable and irritant alkyl halide, requires a stringent disposal protocol. This guide provides essential, step-by-step instructions for its safe disposition, aligning with standard laboratory safety and environmental protection practices.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is critical to be aware of the inherent hazards of **1-Iodo-2-methylbutane**. It is a flammable liquid and vapor, and it can cause skin and serious eye irritation.^[1] Always handle this chemical in a well-ventilated area, preferably within a fume hood, and wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative safety and physical properties of **1-Iodo-2-methylbutane**.

Property	Value	Source
Flash Point	42 °C (108 °F)	
Boiling Point	148 °C	
Specific Gravity	1.51 g/mL at 20 °C	
Molecular Weight	198.05 g/mol	[1]

Step-by-Step Disposal Procedure

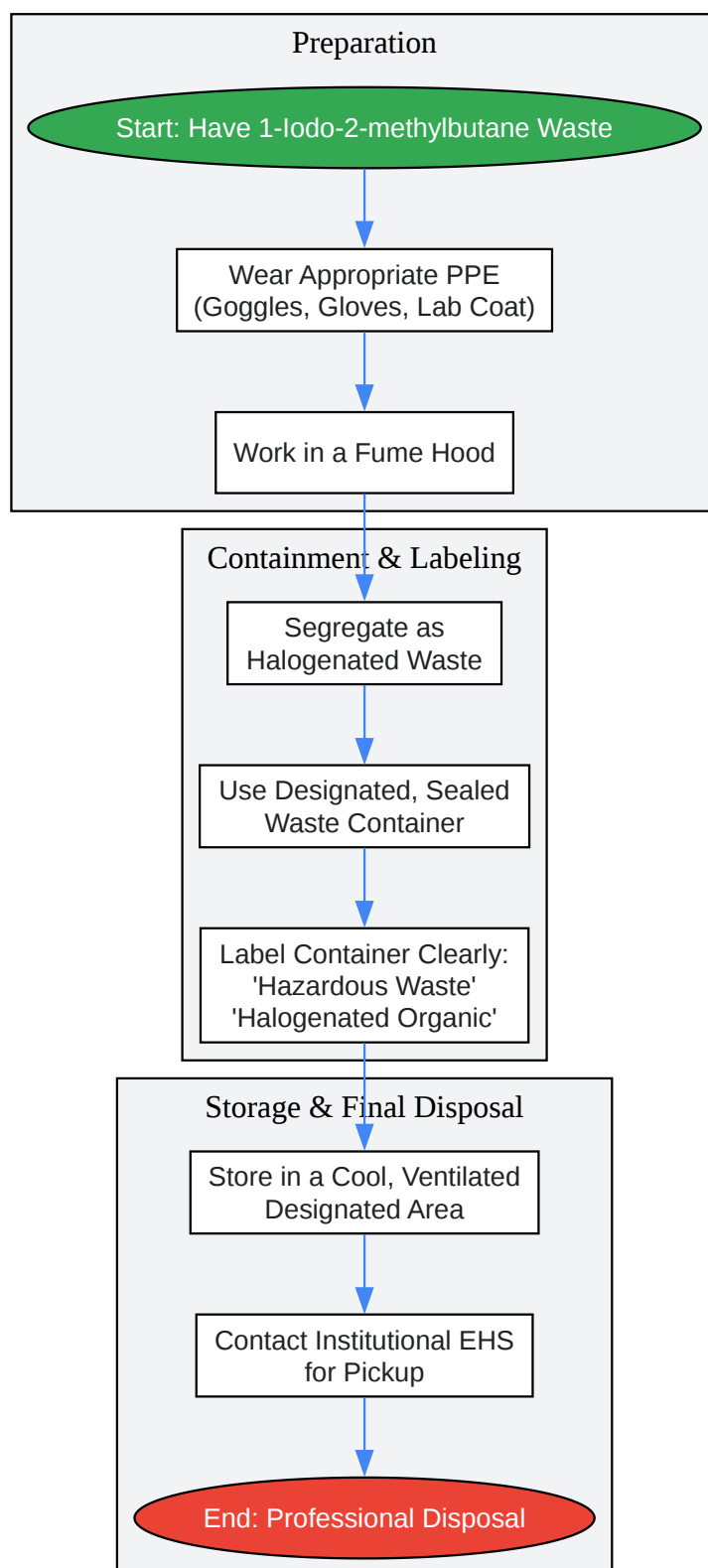
The disposal of **1-iodo-2-methylbutane** should be managed as hazardous waste. Do not attempt to dispose of this chemical down the drain or in regular trash.[2]

- Waste Segregation: It is crucial to segregate halogenated organic waste, such as **1-iodo-2-methylbutane**, from non-halogenated waste streams.[3][4] This is because halogenated compounds require specific disposal methods, often involving high-temperature incineration. [4]
- Containerization:
 - Use a designated, chemically resistant, and leak-proof container for collecting **1-iodo-2-methylbutane** waste. A glass bottle with a secure screw cap is recommended.[4]
 - The container must be clearly labeled as "Hazardous Waste," "Halogenated Organic Waste," and "**1-iodo-2-methylbutane**."
 - Ensure the container is kept tightly closed when not in use to prevent the release of flammable vapors.
- Storage:
 - Store the waste container in a well-ventilated, cool, and designated hazardous waste accumulation area.
 - Keep it away from heat, sparks, open flames, and other ignition sources.
 - Store in a secondary containment tray to mitigate potential spills.[2]

- Institutional Protocol:
 - Consult your institution's Environmental Health and Safety (EHS) department for their specific procedures and to schedule a waste pickup.[\[2\]](#)
 - Adhere to all local, state, and federal regulations regarding hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **1-iodo-2-methylbutane**.



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Caption: Disposal workflow for **1-iodo-2-methylbutane**.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **1-iodo-2-methylbutane**, fostering a culture of safety and regulatory compliance.

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